

An In-depth Technical Guide to the Safety and Handling of 2-Hexanoylthiophene

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Compound of Interest

Compound Name: 2-Hexanoylthiophene

Cat. No.: B1595107

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **2-Hexanoylthiophene**. However, a comprehensive Safety Data Sheet (SDS) containing all essential quantitative safety data could not be located from publicly available sources. The information herein is supplemented with general guidance for thiophene derivatives and should not be considered a substitute for a manufacturer-provided SDS. It is imperative to obtain and review the specific SDS for **2-Hexanoylthiophene** from your supplier before any procurement, handling, or use of this chemical.

Introduction

2-Hexanoylthiophene (CAS No. 26447-67-6) is a heterocyclic compound with potential applications in pharmaceutical research and development. As with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research. This guide provides an overview of the known properties of **2-Hexanoylthiophene** and outlines general best practices for its safe handling, storage, and disposal.

Physicochemical and Toxicological Data

The following tables summarize the available quantitative data for **2-Hexanoylthiophene**. The significant gaps in toxicological and safety data highlight the need for extreme caution when handling this compound.

Table 1: Physical and Chemical Properties of **2-Hexanoylthiophene**

Property	Value	Source(s)
CAS Number	26447-67-6	[1] [2]
Molecular Formula	C ₁₀ H ₁₄ OS	[3]
Molecular Weight	182.28 g/mol	[3]
Appearance	Liquid	[1]
Boiling Point	117-119 °C @ 1 Torr	ChemicalBook
Density	1.065 g/cm ³	ChemicalBook
Flash Point	Data Not Available	-
Vapor Pressure	Data Not Available	-
Solubility	Data Not Available	-

Table 2: Toxicological Data for **2-Hexanoylthiophene**

Metric	Value	Species	Route	Source(s)
LD50 (Oral)	Data Not Available	-	-	-
LD50 (Dermal)	Data Not Available	-	-	-
LC50 (Inhalation)	Data Not Available	-	-	-

Table 3: Safety and Hazard Information for **2-Hexanoylthiophene**

Parameter	Classification/Value	Source(s)
GHS Hazard Class	Data Not Available	-
Hazard Statements	Data Not Available	-
Precautionary Statements	Data Not Available	-
Personal Protective Equipment (PPE)	See Section 4	General Guidance

Experimental Protocols: General Handling and Emergency Procedures

Given the lack of specific data for **2-Hexanoylthiophene**, the following protocols are based on general best practices for handling potentially hazardous thiophene derivatives.^[4]

3.1. General Handling Protocol

- Risk Assessment: Before any new experiment, conduct a thorough risk assessment specific to the planned use of **2-Hexanoylthiophene**.
- Engineering Controls: All work with **2-Hexanoylthiophene** should be performed in a properly functioning chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Consult the glove manufacturer's compatibility chart.
 - Body Protection: Wear a lab coat, long pants, and closed-toe shoes.
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

- Dispensing: Use a calibrated pipette or syringe for transferring the liquid. Avoid creating aerosols.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

3.2. Emergency Procedures

- In case of Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- In case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In case of Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- In case of Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- In case of a Spill: Evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material. Collect the absorbed material into a sealed container for proper disposal. Ventilate the area.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe management of **2-Hexanoylthiophene** in a research environment.

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References

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